

# A Comprehensive Technical Guide to Ethyl (ethoxymethylene)cyanoacetate: Synonyms, Properties, and Synthetic Applications

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## Compound of Interest

Compound Name:	<i>Ethyl</i> (ethoxymethylene)cyanoacetate
Cat. No.:	B148315

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Ethyl (ethoxymethylene)cyanoacetate**, a versatile reagent in organic synthesis. This document covers its common synonyms, physicochemical properties, and its pivotal role as a building block in the synthesis of a wide array of heterocyclic compounds with significant applications in the pharmaceutical industry.

## Common Synonyms and Identifiers

**Ethyl (ethoxymethylene)cyanoacetate** is known by a variety of names in chemical literature. A comprehensive list of its common synonyms and identifiers is provided below for easy reference.

Identifier Type	Identifier
Systematic Name	Ethyl (E)-2-cyano-3-ethoxyacrylate
IUPAC Name	Ethyl (2Z)-2-cyano-3-ethoxyprop-2-enoate[1]
CAS Number	94-05-3[1][2][3]
EINECS Number	202-299-5[3]
PubChem CID	1715183[4]
Molecular Formula	C8H11NO3[1][2]
Common Synonyms	Ethyl 2-cyano-3-ethoxyacrylate[2][3][5]
2-Cyano-3-ethoxyacrylic acid ethyl ester[5]	
Ethyl 3-ethoxy-2-cyanoacrylate[2][3]	
(E)-Ethyl 2-cyano-3-ethoxyacrylate[3]	
EMCAE[2]	
Ethoxy Methylene Cyanoacetic Acid Ethyl Ester[2]	
Ethyl cyano(ethoxymethylene)acetate[2][3]	

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **Ethyl (ethoxymethylene)cyanoacetate** is presented in the tables below. This information is crucial for its handling, characterization, and use in chemical reactions.

## Physicochemical Properties

Property	Value	Reference
Appearance	White to light yellow crystalline solid	[3]
Molecular Weight	169.18 g/mol	[3]
Melting Point	49-51 °C	[3]
Boiling Point	190-191 °C at 30 mmHg	[3]
Flash Point	>230 °F (>110 °C)	[3]
Solubility	Soluble in ethanol, acetone, and chloroform. Limited solubility in water.	[6]
Density	~1.12 g/cm <sup>3</sup>	[6]

## Spectroscopic Data

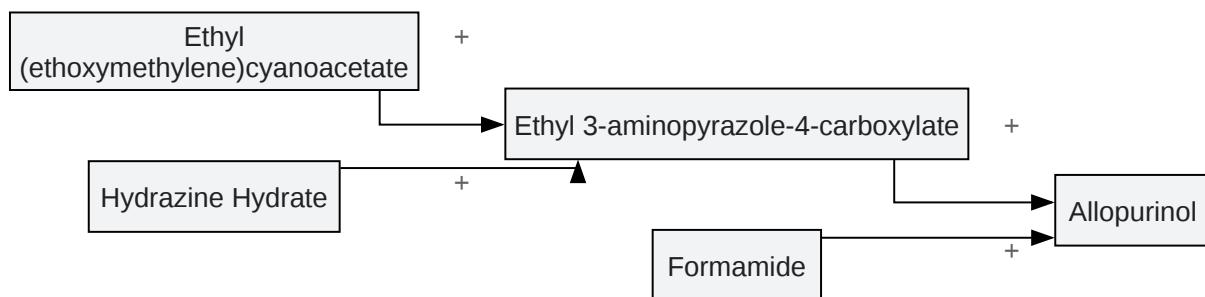
Spectroscopy	Data	Reference
<sup>1</sup> H NMR	Spectra available in various databases.	[7]
<sup>13</sup> C NMR	Data available in chemical databases.	[4]
Infrared (IR)	Characteristic peaks for C≡N, C=O, and C=C bonds.	
Mass Spectrometry	Molecular ion peak and fragmentation pattern available.	[4]

## Synthetic Applications in Heterocyclic Chemistry

**Ethyl (ethoxymethylene)cyanoacetate** is a key precursor for the synthesis of a diverse range of heterocyclic compounds, many of which are scaffolds for medicinally important molecules. Its electrophilic nature at the ethoxymethylene carbon and the presence of multiple functional groups make it a versatile reagent for cyclization reactions.

## Synthesis of Pyrazole Derivatives

One of the most significant applications of **Ethyl (ethoxymethylene)cyanoacetate** is in the synthesis of pyrazole derivatives. The reaction with hydrazine and its derivatives provides a straightforward route to 3-aminopyrazole-4-carboxylates, which are important intermediates in the synthesis of various pharmaceuticals, including the xanthine oxidase inhibitor, Allopurinol.

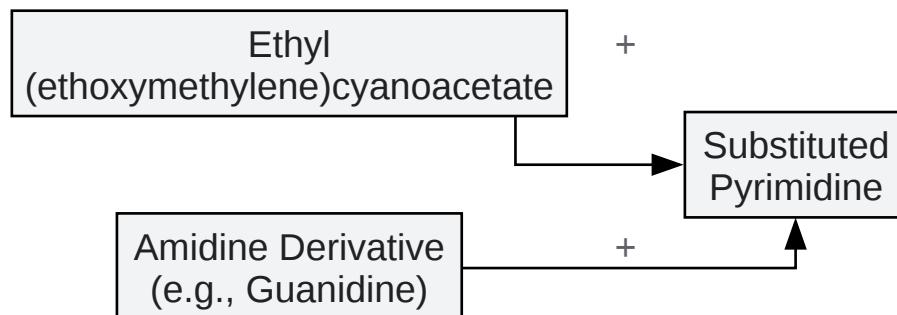


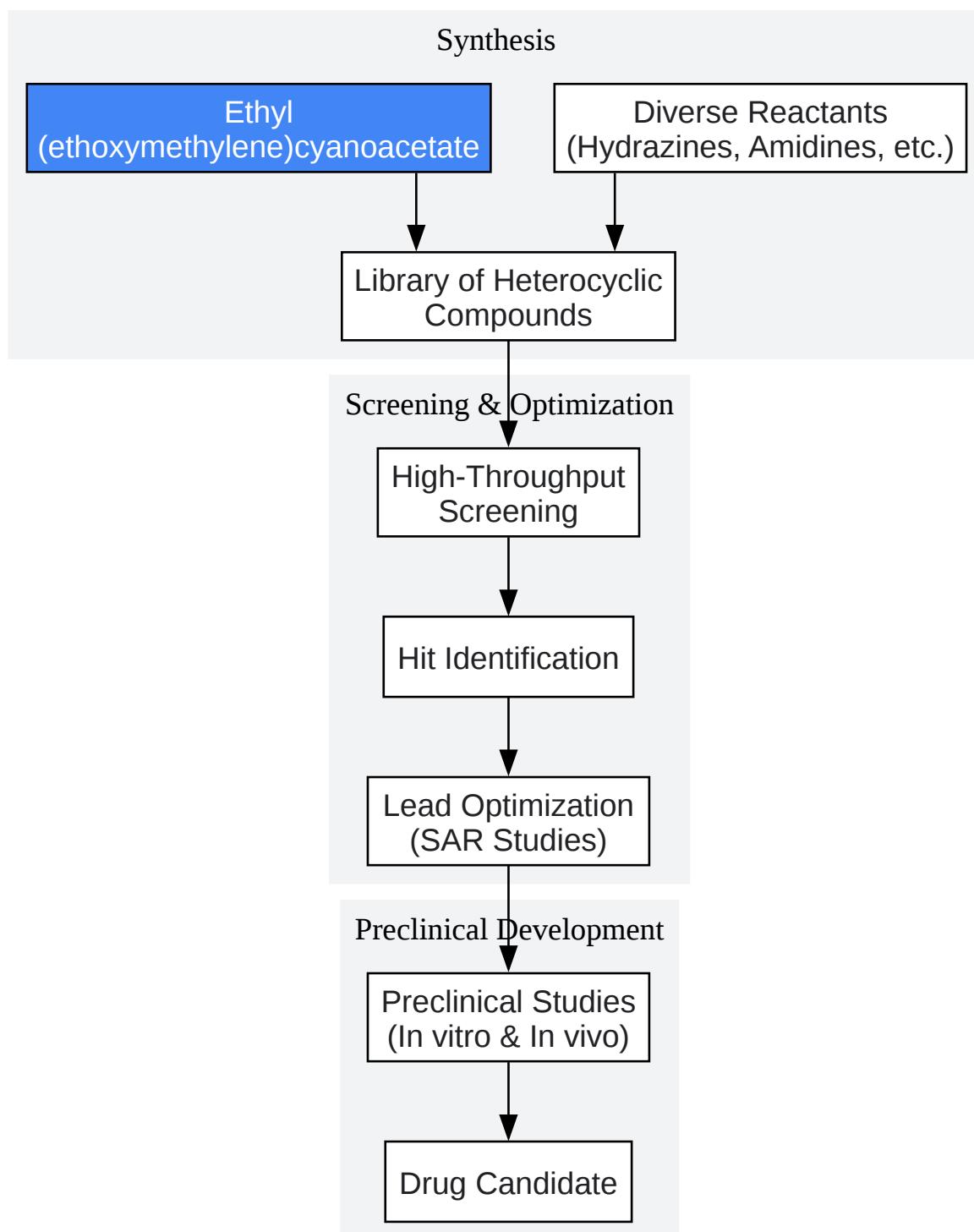
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*Synthetic pathway to Allopurinol.*

## Synthesis of Pyrimidine Derivatives

**Ethyl (ethoxymethylene)cyanoacetate** is also utilized in the synthesis of pyrimidine derivatives. By reacting with amidines or urea derivatives, it can be used to construct the pyrimidine ring system, which is a core structure in many biologically active compounds, including antiviral and anticancer agents.



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